

Application Notes and Protocols for pep2-EVKI Delivery in Rodent Studies

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Compound of Interest

Compound Name: *pep2-EVKI*

Cat. No.: *B612429*

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Introduction

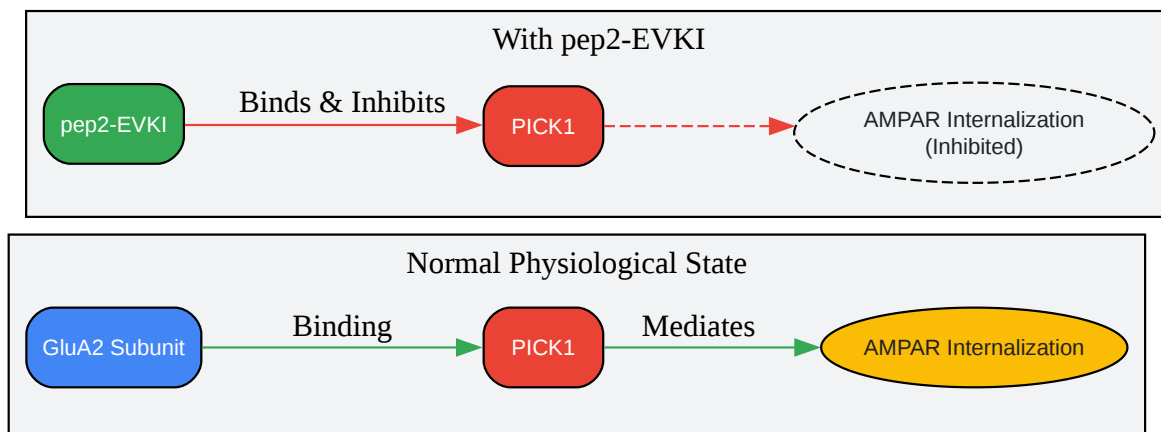
pep2-EVKI is a synthetic peptide inhibitor that selectively disrupts the interaction between the α -amino-3-hydroxy-5-methyl-4-isoxazolepropionic acid (AMPA) receptor subunit GluA2 and the Protein Interacting with C Kinase 1 (PICK1).^[1] This interaction is crucial for the trafficking of AMPA receptors, a fundamental process in synaptic plasticity, learning, and memory. Dysregulation of AMPA receptor trafficking has been implicated in various neurological and psychiatric disorders. Consequently, **pep2-EVKI** serves as a valuable research tool for investigating the roles of GluA2-PICK1 interactions in rodent models of these conditions.

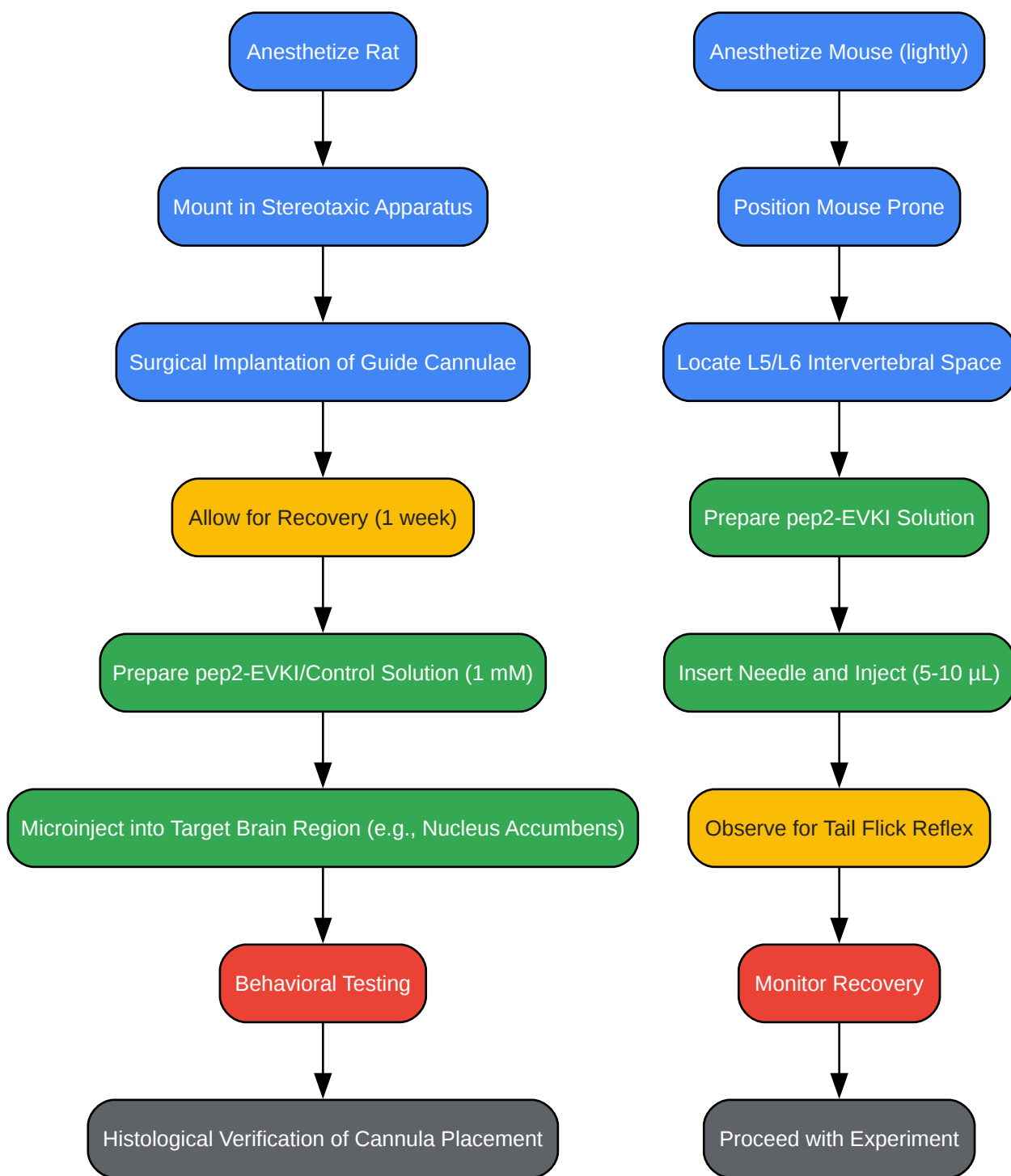
These application notes provide detailed protocols for two primary methods of **pep2-EVKI** delivery in rodent studies: intracerebroventricular microinjection and intrathecal administration. The choice of method depends on the specific research question and the targeted area of the central nervous system.

Mechanism of Action: Targeting GluA2-PICK1 Interaction

pep2-EVKI is a cell-permeable peptide that mimics the C-terminal sequence of the GluA2 subunit of the AMPA receptor. By competitively binding to the PDZ domain of PICK1, **pep2-**

EVKI prevents the endogenous GluA2 from interacting with PICK1. This disruption inhibits the internalization of GluA2-containing AMPA receptors, thereby modulating synaptic strength.





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References

- 1. Phosphorylation-Dependent Trafficking of GluR2-Containing AMPA Receptors in the Nucleus Accumbens Plays a Critical Role in the Reinstatement of Cocaine Seeking - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for pep2-EVKI Delivery in Rodent Studies]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b612429#pep2-evki-delivery-methods-for-rodent-studies]

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